Spectroscopic Unveiling of 1,3-Benzenedisulfonyl Chloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1,3-Benzenedisulfonyl chloride*
CAS No.:	*585-47-7*
Cat. No.:	*B1664537*

Get Quote

Abstract

This technical guide provides an in-depth analysis of the spectroscopic data for **1,3-Benzenedisulfonyl chloride**, a key intermediate in the synthesis of pharmaceuticals and specialty polymers.[1][2][3] Aimed at researchers, scientists, and professionals in drug development and materials science, this document offers a detailed examination of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectra of this compound. By elucidating the correlation between the molecular structure and its spectroscopic signatures, this guide serves as a practical reference for compound identification, purity assessment, and reaction monitoring.

Introduction: The Significance of 1,3-Benzenedisulfonyl Chloride

1,3-Benzenedisulfonyl chloride, with the chemical formula $C_6H_4Cl_2O_4S_2$, is a white to off-white crystalline solid.[2] Its bifunctional nature, owing to the two sulfonyl chloride groups positioned meta to each other on the benzene ring, makes it a versatile reagent in organic synthesis. The compound's reactivity allows for the construction of complex molecular

© 2026 BenchChem. All rights reserved.

architectures, finding applications in the preparation of biologically active sulfonamides and the development of high-performance polysulfonamide membranes.[2][3]

Given its pivotal role, unambiguous characterization is paramount. Spectroscopic techniques such as NMR and IR spectroscopy are indispensable tools for confirming the identity and purity of **1,3-Benzenedisulfonyl chloride**. This guide will delve into the intricacies of its ^{1}H NMR, ^{13}C NMR, and FT-IR spectra, providing a foundational understanding for scientists working with this important chemical building block.

Molecular Structure and Spectroscopic Correlation

The molecular structure of **1,3-Benzenedisulfonyl chloride** dictates its characteristic spectroscopic features. The aromatic ring contains four protons and six carbon atoms, with the two sulfonyl chloride groups influencing the electronic environment and, consequently, the chemical shifts and vibrational frequencies.

Figure 1. Molecular structure of **1,3-Benzenedisulfonyl chloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. For **1,3-Benzenedisulfonyl chloride**, both ^{1}H and ^{13}C NMR are crucial for structural confirmation. The data presented here is based on the Spectral Database for Organic Compounds (SDBS).

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **1,3-Benzenedisulfonyl chloride** is characterized by signals in the aromatic region, arising from the four protons on the benzene ring. The symmetry of the molecule simplifies the spectrum.

Table 1: ^{1}H NMR Spectral Data of **1,3-Benzenedisulfonyl Chloride**

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
8.48	t (triplet)	1H	H-5
8.28	d (doublet)	2H	H-4, H-6
7.95	t (triplet)	1H	H-2

Experimental Protocol:A sample of **1,3-Benzenedisulfonyl chloride** is dissolved in a deuterated solvent, typically chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6), containing a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm). The spectrum is acquired on a high-resolution NMR spectrometer.

Interpretation:

- The proton at the C-2 position (H-2) is situated between the two electron-withdrawing sulfonyl chloride groups, leading to significant deshielding and a downfield chemical shift.
- The protons at the C-4 and C-6 positions are equivalent due to the molecule's symmetry and appear as a doublet.
- The proton at the C-5 position appears as a triplet due to coupling with the adjacent protons at C-4 and C-6.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides insight into the carbon skeleton of the molecule. Due to the symmetry, only four distinct carbon signals are expected for **1,3-Benzenedisulfonyl chloride**.

Table 2: ^{13}C NMR Spectral Data of **1,3-Benzenedisulfonyl Chloride**

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ) ppm	Assignment
144.9	C-1, C-3
136.8	C-5
133.0	C-2
128.8	C-4, C-6

Experimental Protocol:The ^{13}C NMR spectrum is typically recorded using the same sample prepared for ^{1}H NMR analysis. Proton decoupling is employed to simplify the spectrum, resulting in a single peak for each unique carbon atom.

Interpretation:

- The carbons directly attached to the electron-withdrawing sulfonyl chloride groups (C-1 and C-3) are the most deshielded and appear at the lowest field (highest ppm value).
- The other aromatic carbons resonate at chemical shifts typical for substituted benzene rings, with their precise positions influenced by the electronic effects of the sulfonyl chloride groups.

Figure 2. Correlation of molecular structure with NMR signals.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **1,3-Benzenedisulfonyl chloride** is dominated by strong absorptions characteristic of the sulfonyl chloride and aromatic moieties.

Table 3: Key FT-IR Absorption Bands for **1,3-Benzenedisulfonyl Chloride**

© 2026 BenchChem. All rights reserved.

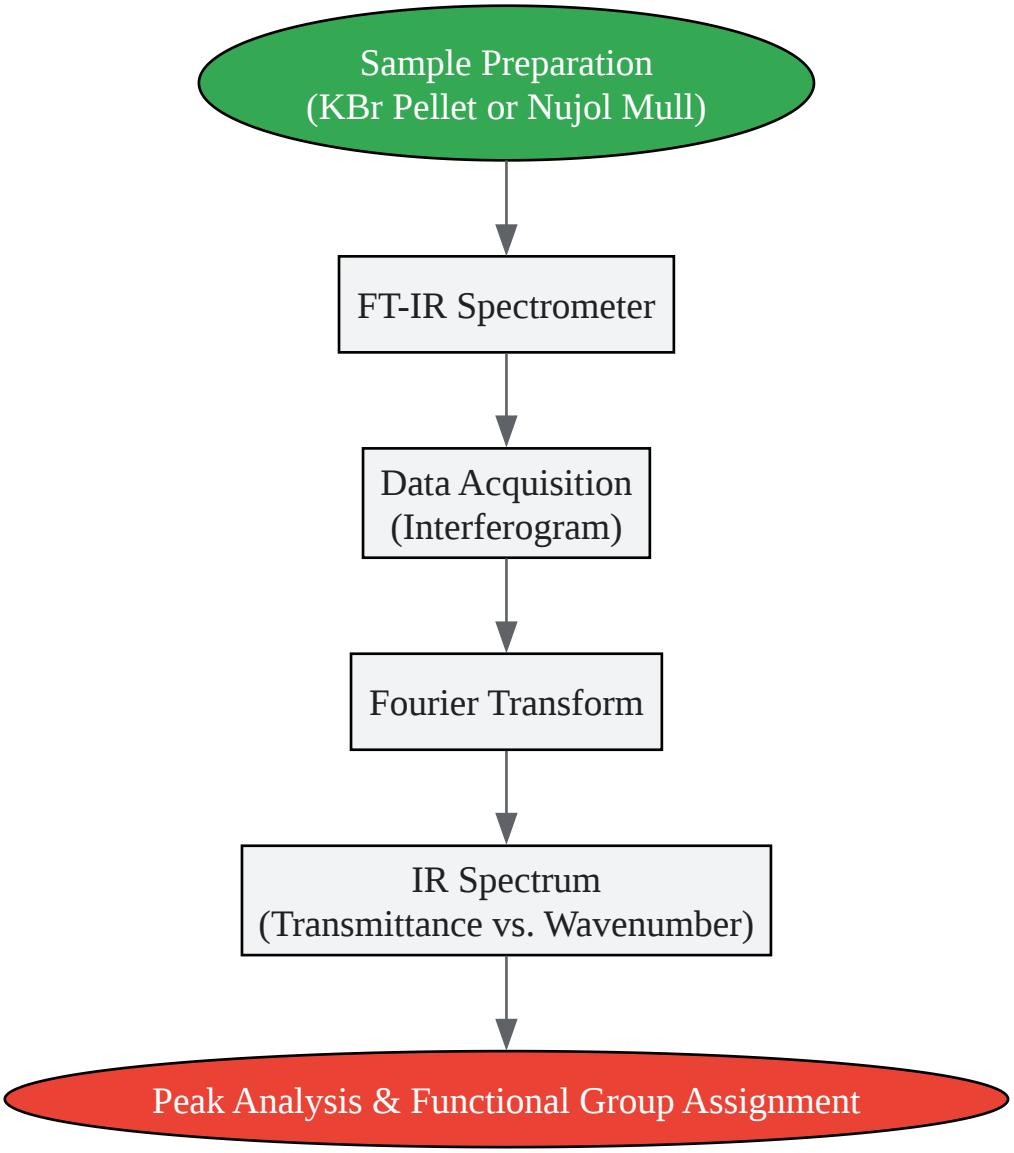
Wavenumber (cm^{-1})	Intensity	Assignment
3100 - 3000	Medium	Aromatic C-H stretch
1580 - 1450	Medium to Strong	Aromatic C=C skeletal vibrations
1380 - 1360	Strong	Asymmetric SO_2 stretch
1190 - 1170	Strong	Symmetric SO_2 stretch
~ 570	Strong	S-Cl stretch

Experimental Protocol:The FT-IR spectrum can be obtained using a potassium bromide (KBr) pellet or a Nujol mull for solid samples. The sample is placed in the path of an infrared beam, and the transmitted radiation is measured as a function of wavenumber.

Interpretation:

- Sulfonyl Chloride Group: The most prominent features in the IR spectrum are the strong absorption bands corresponding to the asymmetric and symmetric stretching vibrations of the S=O bonds in the sulfonyl chloride groups. These are typically observed in the ranges of 1380-1360 cm^{-1} and 1190-1170 cm^{-1}, respectively. The S-Cl stretching vibration is found at a lower frequency, around 570 cm^{-1}.
- Aromatic Ring: The presence of the benzene ring is confirmed by the C-H stretching vibrations above 3000 cm^{-1} and the characteristic C=C skeletal vibrations in the 1600-1450 cm^{-1} region.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 3. Experimental workflow for FT-IR analysis.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive and validated fingerprint for **1,3-Benzenedisulfonyl chloride**. The ^{1}H NMR, ^{13}C NMR, and FT-IR spectra are consistent with the known molecular structure and offer a reliable means for its identification and quality control. For researchers and professionals in the chemical and pharmaceutical industries, a thorough understanding of this data is essential for ensuring the integrity of their synthetic processes and the quality of their final products.

© 2026 BenchChem. All rights reserved.

References

- Georganics. Benzene-1,3-disulfonyl chloride – general description and application. [Link]
- National Institute of Advanced Industrial Science and Technology (AIST), Japan. Spectral Database for Organic Compounds, SDBS. [Link]
- Georganics. Benzene-1,3-disulfonyl chloride - High purity. [Link]
- The Role of **1,3-Benzenedisulfonyl Chloride** in Specialty Chemical Production. [Link]
- Georganics. Benzene-1,3-disulfonyl chloride – general description and application. [Link]
- Georganics. Benzene-1,3-disulfonyl chloride. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. hmdb.ca [hmdb.ca]
- 3. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Spectroscopic Unveiling of 1,3-Benzenedisulfonyl Chloride: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664537/docs#spectroscopic-unveiling-of-1-3-benzenedisulfonyl-chloride-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.